

7-Methoxybenzofuran: A Technical Overview of its Properties, Structure, and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Methoxybenzofuran

Cat. No.: B1297906

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, structure, and analytical methodologies for **7-Methoxybenzofuran**, a significant heterocyclic compound with applications in medicinal chemistry and materials science.

Core Properties of 7-Methoxybenzofuran

7-Methoxybenzofuran, also known as 1-benzofuran-7-yl methyl ether, is a solid organic compound.^[1] Its fundamental chemical and physical properties are summarized in the table below, providing a quick reference for researchers.

Property	Value	Source
Molecular Formula	C ₉ H ₈ O ₂	^[2]
Molecular Weight	148.16 g/mol	^[2]
IUPAC Name	7-methoxy-1-benzofuran	^[2]
CAS Number	7168-85-6	^[2]
Boiling Point	70-80°C at 10 mmHg	^[1]
Physical Form	Solid	^[1]
Purity	Typically 97%	^[1]

Chemical Structure

The molecular structure of **7-Methoxybenzofuran** consists of a fused benzene and furan ring system, with a methoxy group substituted at the 7th position.

Chemical structure of **7-Methoxybenzofuran**.

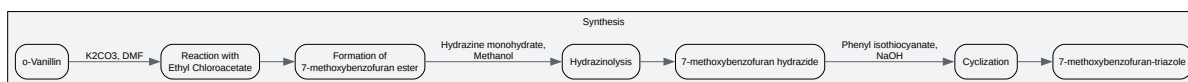
Experimental Protocols

The synthesis and characterization of **7-Methoxybenzofuran** and its derivatives involve several standard organic chemistry techniques. Below are generalized experimental protocols based on methodologies reported for similar benzofuran compounds.

Synthesis of 7-Methoxybenzofuran Derivatives

A common route for the synthesis of **7-methoxybenzofuran** derivatives starts from o-vanillin.

[1] The following is a representative synthetic workflow:



[Click to download full resolution via product page](#)

Synthetic workflow for a **7-methoxybenzofuran** derivative.

General Procedure:

- **Ester Formation:** o-Vanillin is reacted with ethyl chloroacetate in the presence of a base like potassium carbonate in a solvent such as dimethylformamide (DMF) to yield a **7-methoxybenzofuran**-based ester.[1]
- **Hydrazide Formation:** The resulting ester is then treated with hydrazine monohydrate in methanol to produce the corresponding hydrazide.[1]

- Heterocyclic Ring Formation: The hydrazide can be further reacted, for example with phenyl isothiocyanate followed by sodium hydroxide-induced cyclization, to form more complex derivatives like **7-methoxybenzofuran**-triazoles.[1]

Analytical Characterization

The structural confirmation of **7-Methoxybenzofuran** and its derivatives is typically achieved through a combination of spectroscopic methods.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR: Provides information on the number and environment of hydrogen atoms. For **7-Methoxybenzofuran**, characteristic peaks would be expected for the aromatic protons and the methoxy group protons.
- ¹³C NMR: Identifies the number and types of carbon atoms in the molecule. The spectrum would show distinct signals for the carbons in the benzofuran ring system and the methoxy carbon.[3][4]

Infrared (IR) Spectroscopy:

- IR spectroscopy is used to identify the functional groups present in the molecule. The spectrum of a **7-methoxybenzofuran** derivative would typically show characteristic absorption bands for C-O stretching (ether linkage), C=C stretching (aromatic rings), and C-H bonds.[3][5] The sample for IR analysis can be prepared as a potassium bromide (KBr) disc or using the mull technique.

Mass Spectrometry (MS):

- Mass spectrometry is employed to determine the molecular weight and fragmentation pattern of the compound.[6] Electrospray ionization (ESI) is a common technique used for the analysis of such molecules.[7] The mass-to-charge ratio (m/z) of the molecular ion peak confirms the molecular weight.

Biological Activity

Benzofuran and its derivatives are known to exhibit a wide range of biological activities, including potential anticancer and anti-tyrosinase properties.[1][8][9] Specifically, certain **7-methoxybenzofuran**-triazole hybrids have been investigated as tyrosinase inhibitors, which could have applications in conditions related to melanin overproduction.[1] Some benzofuran derivatives have also been studied for their potential to inhibit the mTOR signaling pathway, which is often dysregulated in cancer.[10]

Safety and Handling

7-Methoxybenzofuran is classified as a warning-level hazard. It is reported to cause skin and serious eye irritation, and may cause respiratory irritation.[2] Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this compound. All work should be conducted in a well-ventilated area or a fume hood.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 7-Methoxybenzofuran-triazole tethered N -phenylacetamides as a promising class of tyrosinase inhibitors: synthesis, biological evaluation and computat ... - RSC Advances (RSC Publishing) DOI:10.1039/D5RA05084G [pubs.rsc.org]
- 2. 7-Methoxybenzofuran | C9H8O2 | CID 590462 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Synthesis of the New 1-(7-Methoxy-1-benzofuran-2-yl)-3-(4-methylphenyl)prop-2-en-1-one and Controlling of Spectroscopic, Optical and Conductivity Properties by Concentration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Mass Spectrometry Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]
- 7. benchchem.com [benchchem.com]

- 8. Structure–Activity Relationship of Benzofuran Derivatives with Potential Anticancer Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [7-Methoxybenzofuran: A Technical Overview of its Properties, Structure, and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1297906#7-methoxybenzofuran-basic-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com